

Application Notes and Protocols for High-Throughput Screening Assays Using ADP-Glo™

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Compound of Interest

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for utilizing the ADP-Glo™ luminescence-based assay platform in high-throughput screening (HTS) to identify and characterize modulators of ADP-producing enzymes. The ADP-Glo™ assay is a robust and versatile tool applicable to a wide range of enzymes, including protein kinases, lipid kinases, and ATPases, making it an invaluable technology in drug discovery.

Introduction to the ADP-Glo™ Assay

The ADP-Glo™ Kinase Assay is a luminescent adenosine diphosphate (ADP) detection assay designed for universal, homogeneous, high-throughput screening of enzymes that produce ADP.[1][2] Kinases, a large and diverse group of enzymes central to cellular signaling, are prominent drug targets due to their role in various diseases.[3] The ADP-Glo™ assay quantifies enzyme activity by measuring the amount of ADP produced during an enzymatic reaction.[1][2][3] This method is highly sensitive, adaptable to a broad spectrum of kinases and ATPases, and demonstrates excellent suitability for HTS, routinely achieving Z'-factor values greater than 0.7.[4][5]

The assay's principle is based on a two-step process. First, upon completion of the primary enzyme reaction, the ADP-Glo™ Reagent is added to terminate the reaction and deplete any remaining ATP. In the second step, the Kinase Detection Reagent is added to convert the ADP produced into ATP. This newly synthesized ATP is then quantified through a luciferase/luciferin reaction, generating a luminescent signal that is directly proportional to the initial amount of ADP.[1][2][6][7][8]

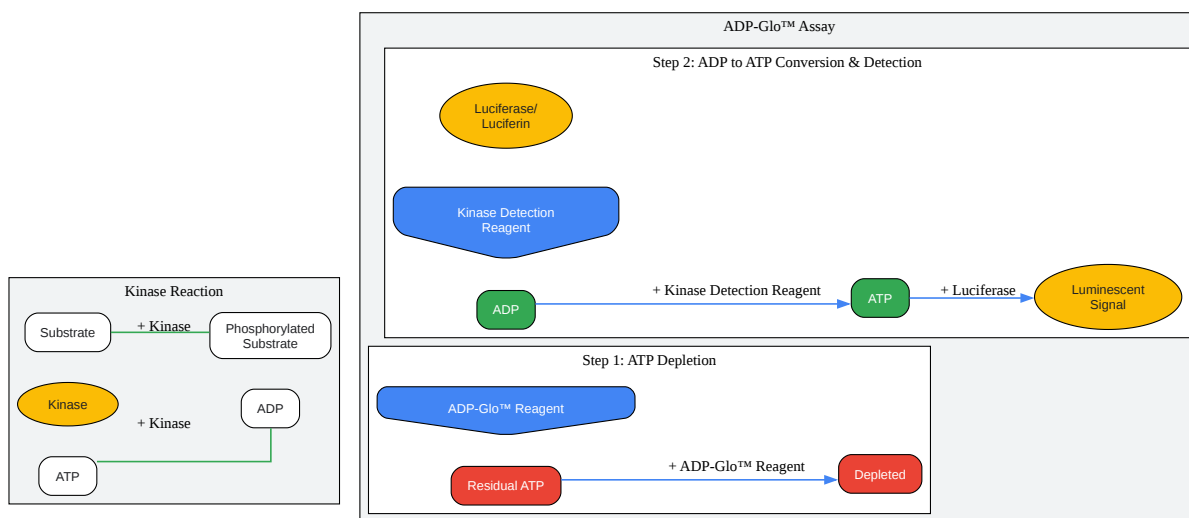
A key advantage of the ADP-Glo™ assay is its high dynamic range and strong signal at low ATP to ADP conversion rates, which makes it particularly well-suited for screening low-activity kinases, such as growth factor receptor tyrosine kinases.[5][9] The stable luminescent signal allows for batch plate processing, eliminating the need for precisely timed incubations and making it amenable to automated HTS workflows.[4]

Assay Principle and Workflow

The ADP-Glo™ assay technology provides a universal platform for monitoring the activity of any ADP-generating enzyme. The core of the assay is the conversion of the reaction product, ADP, into a quantifiable light signal.

Signaling Pathway

The enzymatic reaction and subsequent detection steps can be visualized as a clear signaling pathway. An ADP-producing enzyme (e.g., a kinase) catalyzes the transfer of a phosphate group from ATP to a substrate, resulting in a phosphorylated substrate and ADP. The ADP-Glo™ assay then converts this ADP into a luminescent signal.

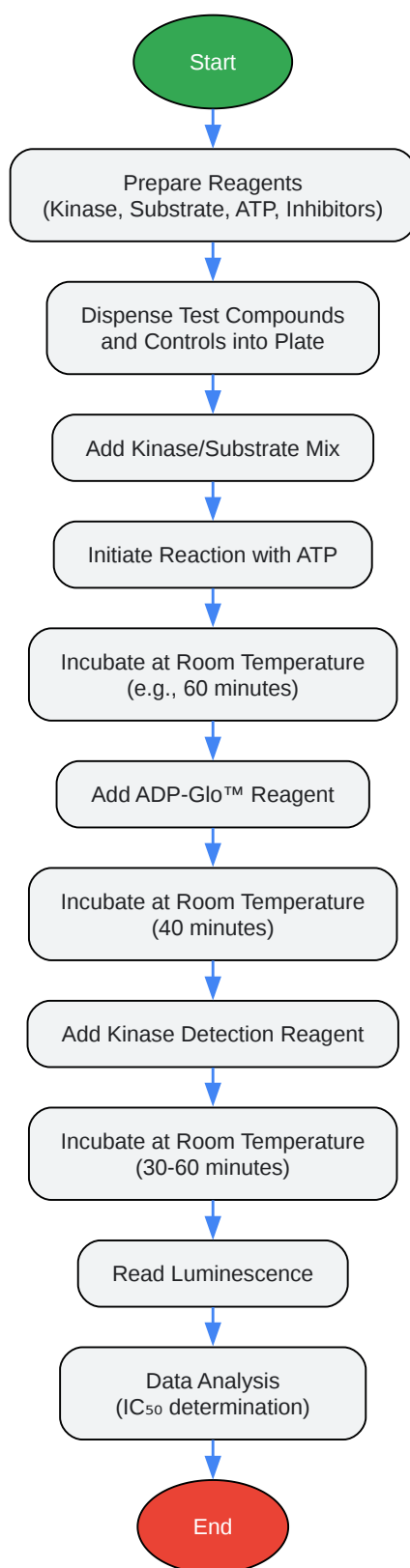


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Figure 1: Principle of the ADP-Glo™ Assay.

Experimental Workflow

A typical experimental workflow for a kinase inhibition assay using the ADP-Glo™ platform in a high-throughput screening format is illustrated below. This workflow is designed for efficiency and is readily adaptable to robotic liquid handling systems.



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Figure 2: High-Throughput Screening Workflow.

Quantitative Data and Performance Metrics

The ADP-Glo™ assay is characterized by its broad dynamic range and high sensitivity, allowing for the detection of ADP across a wide range of concentrations.

ATP/ADP Standard Curves

To accurately quantify the amount of ADP produced in an enzymatic reaction, it is essential to generate a standard curve. This is typically done by creating a series of ATP and ADP mixtures with a constant total nucleotide concentration, representing different percentages of ATP to ADP conversion.

Total Nucleotide Concentration	ADP Concentration Range
1 mM	0 μM to 1000 μM
100 μM	0 μM to 100 μM
10 μM	0 μM to 10 μM
1 μM	0 μM to 1 μM

Table 1: Representative ATP/ADP Standard Curve Concentrations.[\[10\]](#)

Assay Performance (Z'-Factor)

The Z'-factor is a statistical parameter used to evaluate the quality of a high-throughput screening assay. A Z'-factor between 0.5 and 1.0 indicates an excellent assay. The ADP-Glo™ assay consistently yields high Z'-factor values, demonstrating its robustness for HTS.

ATP to ADP Conversion	Z'-Factor (10 μ M ATP + ADP)	Z'-Factor (500 μ M ATP + ADP)
1%	0.76	0.65
5%	0.82	Not Reported

Table 2: Z'-Factor Values at Different ATP to ADP Conversion Percentages.[\[4\]](#)

Experimental Protocols

The following are detailed protocols for performing high-throughput screening assays using the ADP-Glo™ platform for various enzyme classes. These protocols are designed for a 384-well plate format but can be adapted for other plate densities.

Protocol for Protein Kinase Inhibition Assay

This protocol outlines the steps for screening small molecule inhibitors against a purified protein kinase.

Materials:

- Purified Kinase and its specific Substrate
- Ultra-Pure ATP
- Test Compounds
- Kinase Reaction Buffer (e.g., 40mM Tris pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA)
- ADP-Glo™ Reagent
- Kinase Detection Reagent
- White, opaque 384-well plates
- Multichannel pipettes or automated liquid handler

- Plate-reading luminometer

Procedure:

- Reagent Preparation:
 - Prepare a 2X solution of the kinase and its substrate in kinase buffer. The optimal kinase concentration should be predetermined to achieve 10-30% ATP-to-ADP conversion.
 - Prepare a 2X ATP solution in kinase buffer.
 - Prepare serial dilutions of test compounds. The final DMSO concentration should not exceed 1%.
- Assay Plate Setup:
 - Dispense 2.5 μ L of test compound dilutions or vehicle (for controls) into the wells of a 384-well plate.
- Kinase Reaction:
 - Add 2.5 μ L of the 2X Kinase/Substrate mix to all wells.
 - Initiate the reaction by adding 5 μ L of the 2X ATP solution to all wells, bringing the total reaction volume to 10 μ L.
 - Mix the plate gently and incubate at room temperature for 60 minutes.
- ATP Depletion:
 - Add 10 μ L of ADP-Glo™ Reagent to each well.
 - Incubate at room temperature for 40 minutes.
- ADP Detection:
 - Add 20 μ L of Kinase Detection Reagent to each well.
 - Incubate at room temperature for 30-60 minutes.

- Data Acquisition:
 - Measure the luminescence using a plate-reading luminometer.
- Data Analysis:
 - Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

Protocol for Lipid Kinase Assay

This protocol is adapted for measuring the activity of lipid kinases, such as PI3Ks.

Materials:

- Purified Lipid Kinase (e.g., PI3K)
- Lipid Substrate (e.g., PI:3PS or PIP2:3PS unilamellar vesicles)
- PI3K Reaction Buffer
- Ultra-Pure ATP
- ADP-Glo™ Reagent
- Kinase Detection Reagent
- White, opaque 384-well plates

Procedure:

- Reagent Preparation:
 - Prepare a 1.25X solution of the lipid kinase in PI3K Reaction Buffer containing the lipid substrate.
 - Prepare a 5X ATP solution.
- Kinase Reaction:

- Dispense 20 μ L of the 1.25X lipid kinase/substrate mix into each well.
- Initiate the reaction by adding 5 μ L of the 5X ATP solution.
- Incubate for 15-60 minutes.
- ATP Depletion:
 - Add 25 μ L of ADP-Glo™ Reagent to each well.
 - Mix and incubate for 40 minutes.
- ADP Detection:
 - Add 50 μ L of Kinase Detection Reagent to each well.
 - Mix and incubate for 30-60 minutes.
- Data Acquisition and Analysis:
 - Measure luminescence and analyze the data as described for the protein kinase assay.

Protocol for ATPase Assay

This protocol can be used to measure the ATP hydrolysis activity of ATPases.

Materials:

- Purified ATPase
- Assay Buffer (e.g., 20 mM Tris pH 8, 50 mM KCl, 5 mM MgCl₂, 5% glycerol, 0.1 mg/ml BSA, 1 mM DTT)
- Ultra-Pure ATP
- ADP-Glo™ Reagent
- Kinase Detection Reagent

- White, opaque 384-well plates

Procedure:

- Reaction Setup:
 - Prepare a reaction mixture containing the ATPase in the assay buffer.
 - Initiate the reaction by adding ATP to a final concentration of, for example, 0.1 mM. The total reaction volume can be adjusted as needed (e.g., 20 μ L).
 - Include a no-enzyme control to measure non-enzymatic ATP hydrolysis.
- Incubation:
 - Incubate the reaction at the optimal temperature for the ATPase for a predetermined time.
- ATP Depletion and ADP Detection:
 - Follow the same steps for adding the ADP-Glo™ Reagent and Kinase Detection Reagent as described in the protein kinase assay protocol, adjusting volumes proportionally to the initial reaction volume (maintain a 1:1:2 ratio of reaction volume:ADP-Glo™ Reagent:Kinase Detection Reagent).[\[11\]](#)
- Data Acquisition and Analysis:
 - Measure luminescence and calculate the specific activity of the ATPase.

Troubleshooting

Common issues in ADP-Glo™ assays and their potential solutions are outlined below.

Issue	Potential Cause(s)	Suggested Solution(s)
Low Luminescent Signal	- Inactive enzyme- Incorrect reagent concentrations- Degraded reagents (ATP, ADP standards, enzymes)	- Verify enzyme activity with a positive control.- Double-check all reagent calculations and preparations.- Aliquot reagents and avoid repeated freeze-thaw cycles. Store at -20°C or -80°C as recommended.
High Background Signal	- ATP contamination in reagents- High endogenous ADP in enzyme preparation	- Use Ultra-Pure ATP provided with the kit.- Run a no-enzyme control to determine the background from the enzyme preparation.
Inconsistent Results	- Incomplete mixing of reagents- Pipetting errors	- Ensure thorough mixing after each reagent addition.- Use calibrated pipettes or an automated liquid handler for improved precision.

Table 3: Troubleshooting
Guide for ADP-Glo™ Assays.

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